

Bioconjugation techniques using amino-phenoxy ester linkers

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Compound of Interest

Compound Name: Ethyl 2-(3-aminophenoxy)acetate

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Application Note: Bioconjugation Strategies Using Amino-Phenoxy Ester Linkers

Part 1: Strategic Overview & Chemical Logic

1.1 Introduction Amino-phenoxy ester linkers represent a critical structural class in modern medicinal chemistry, particularly in the development of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). Unlike flexible PEG chains, the phenoxy moiety introduces structural rigidity and electronic definition, while the ester functionality serves as a versatile, orthogonal handle for sequential bioconjugation.

This guide focuses on the Amino-Phenoxy-Alkyl-Ester motif (e.g., Methyl 2-(4-aminophenoxy)acetate derivatives).^[1] These linkers are ubiquitous in recruiting E3 ubiquitin ligases (specifically Von Hippel-Lindau, VHL) where the phenolic ether mimics the native hydroxyproline binding motif.

1.2 The "Ester" Duality: Masked Electrophile vs. Labile Prodrug Correctly utilizing these linkers requires distinguishing two chemical behaviors based on the ester's position:

- **Alkyl Esters (The Spacer):** In most PROTAC linkers (e.g., phenoxyacetate), the ester is a masked carboxylic acid. It is stable in plasma but must be hydrolyzed (saponified) to a free acid before it can be activated (via NHS/EDC) to form a stable amide bond with the payload.
- **Phenyl Esters (The Release Mechanism):** If the carbonyl is directly bonded to the phenolic oxygen, the bond is susceptible to plasma esterases. This is used for "traceless" linkers or prodrugs but is generally avoided in stable bioconjugates.

This protocol focuses on the Alkyl Ester variant (Type 1) for constructing stable heterobifunctional degraders.

Part 2: Mechanism & Workflow Visualization

The following diagram illustrates the convergent synthesis workflow for a VHL-recruiting PROTAC using an amino-phenoxy ester linker.



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Caption: Convergent synthesis workflow utilizing the orthogonality of the ester and Boc-amine groups.

Part 3: Detailed Experimental Protocols

Protocol A: Linker Activation (Ester Hydrolysis)

Objective: Convert the methyl/ethyl ester of the linker into a reactive carboxylic acid without affecting the Boc-protected amine.

Materials:

- **Linker:** Methyl 2-(4-((tert-butoxycarbonyl)amino)phenoxy)acetate (1.0 eq).
- **Solvent:** THF/Water (3:1 v/v).

- Base: Lithium Hydroxide Monohydrate (LiOH·H₂O) (3.0 eq).
- Acid: 1M HCl.

Procedure:

- Dissolution: Dissolve 100 mg of the ester linker in 4 mL of THF. Cool to 0°C on an ice bath.
- Saponification: Add LiOH (dissolved in 1.3 mL water) dropwise.
- Reaction: Stir at 0°C for 30 mins, then allow to warm to Room Temperature (RT). Monitor by TLC (50% EtOAc/Hexane) or LC-MS. The ester peak (M+) should disappear, replaced by the acid peak (M-14).
- Workup:
 - Acidify carefully with 1M HCl to pH ~3-4. Note: Do not go below pH 2 to avoid premature Boc removal.
 - Extract 3x with Ethyl Acetate.
 - Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Yield: Expect >90% yield of a white/off-white solid.

Protocol B: "Warhead" Conjugation (Amide Coupling)

Objective: Conjugate the Free Acid Linker to an amine-containing Target Protein Ligand (Warhead).

Materials:

- Free Acid Linker (from Protocol A) (1.0 eq).
- Target Ligand (Amine-functionalized) (1.0 eq).
- Coupling Agent: HATU (1.2 eq).
- Base: DIPEA (Hunig's Base) (3.0 eq).

- Solvent: Anhydrous DMF.

Procedure:

- Activation: In a dry vial, dissolve the Free Acid Linker and HATU in DMF. Add DIPEA. Stir for 5 minutes to form the activated ester (OAt ester).
- Coupling: Add the Target Ligand (dissolved in minimal DMF).
- Incubation: Stir at RT for 2–4 hours.
 - Checkpoint: LC-MS should show the formation of the $[M+H]^+$ corresponding to Linker-Ligand-Boc.
- Purification:
 - Dilute with water and extract with EtOAc (if hydrophobic).
 - Alternatively, for polar compounds, purify directly via Preparative HPLC (C18 column, Water/Acetonitrile gradient + 0.1% Formic Acid).

Protocol C: E3 Ligase Ligand Conjugation

Objective: Remove Boc protection and attach the VHL Ligand.

Procedure:

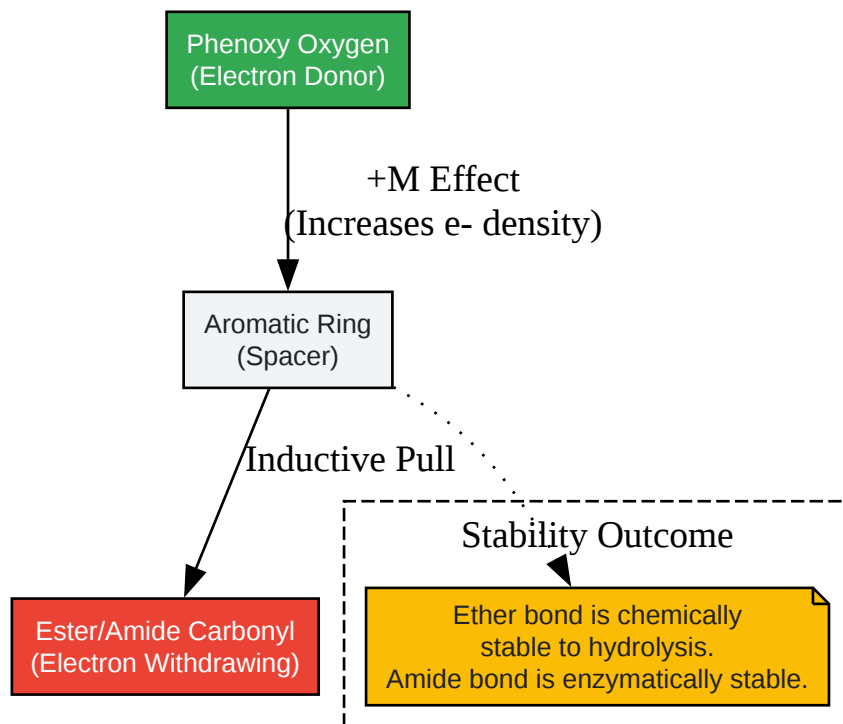
- Deprotection: Dissolve the intermediate from Protocol B in DCM/TFA (4:1). Stir for 30 mins.
- Evaporation: Remove solvent under N₂ stream. Co-evaporate with toluene 2x to remove residual TFA. Critical: Residual TFA will inhibit the next coupling reaction.
- Final Coupling: React the resulting amine salt with the VHL Ligand Acid (e.g., VH032-COOH) using the standard HATU/DIPEA method described in Protocol B.

Part 4: Data Analysis & Quality Control

4.1 Structural Validation Table Use the following parameters to validate the integrity of the Amino-Phenoxy Ester Linker during synthesis.

Functional Group	¹ H NMR Signature (DMSO-d ₆)	LC-MS Behavior	Common Issue
Phenoxy -OCH ₂ -	Singlet/Doublet, δ 4.5 – 4.8 ppm	Stable	Shift indicates oxidation or cleavage.
Aromatic Ring	AA'BB' System, δ 6.8 – 7.5 ppm	UV Absorbance max ~270-280nm	Loss of symmetry suggests substitution error.
Boc Group	Singlet (9H), δ 1.4 ppm	[M+Na] ⁺ dominant; [M-Boc] fragment	Acid sensitivity; loss indicates premature deprotection.
Methyl Ester	Singlet (3H), δ 3.6 – 3.7 ppm	Loss of -CH ₃ (M-14) upon hydrolysis	Incomplete hydrolysis (mixed ester/acid).

4.2 Pathway Validation (Graphviz) Understanding the electronic environment of the phenoxy group is vital for stability.



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Caption: Electronic effects stabilizing the phenoxy-ether linkage against metabolic cleavage.

Part 5: Troubleshooting & Optimization

- Low Coupling Efficiency:
 - Cause: Steric hindrance from the phenoxy ring or poor solubility of the VHL ligand.
 - Solution: Switch from HATU to COMU or PyAOP for difficult couplings. Ensure DMF is anhydrous.
- Ester Hydrolysis Fails:
 - Cause: Steric bulk if the ester is tert-butyl.
 - Solution: If using t-butyl esters, use TFA/DCM (acidolysis) instead of LiOH (saponification).
Note: This will also remove the Boc group.
- Solubility Issues:
 - Observation: Amino-phenoxy linkers are hydrophobic.
 - Solution: Introduce a mini-PEG spacer (e.g., Amino-PEG2-Phenoxy-Acetate) to improve aqueous solubility for biological assays.

References

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Sources

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